

2-(4-Bromo-2-chlorophenyl)acetic acid safety and handling

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Compound of Interest

Compound Name: 2-(4-Bromo-2-chlorophenyl)acetic acid

Cat. No.: B1523554

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An In-depth Technical Guide to the Safety and Handling of **2-(4-Bromo-2-chlorophenyl)acetic acid**

Introduction

2-(4-Bromo-2-chlorophenyl)acetic acid (CAS No: 916516-89-7) is a halogenated phenylacetic acid derivative that serves as a versatile building block in modern organic synthesis.^{[1][2]} Its structural features, particularly the reactive sites created by the bromine and chlorine substituents, make it a valuable intermediate in the development of complex molecules, including those targeted for protein degradation pathways.^{[1][3]} However, the same chemical reactivity that makes this compound synthetically useful also necessitates a comprehensive understanding and strict implementation of safety and handling protocols. This guide provides an in-depth framework for researchers, scientists, and drug development professionals to manage the risks associated with this compound, ensuring both personal safety and experimental integrity.

Hazard Identification and Risk Assessment

A thorough risk assessment is the cornerstone of safe laboratory practice. While specific toxicological data for **2-(4-Bromo-2-chlorophenyl)acetic acid** is not extensively documented, the known hazards of its structural isomers and related compounds provide a strong basis for a conservative and prudent approach to its handling.

1.1. Physicochemical Properties

A clear understanding of the compound's basic properties is essential for safe handling and storage.

Property	Value	Source
CAS Number	916516-89-7	[1]
Molecular Formula	C ₈ H ₆ BrClO ₂	[1] [2]
Molecular Weight	249.49 g/mol	[1] [2]
Appearance	White to off-white crystalline powder/solid	[2] [4]
Purity	Typically ≥98%	[1]

1.2. GHS Hazard Classification (Analog-Based Assessment)

Based on data from closely related compounds such as α -Bromo-2-chlorophenylacetic acid and α -Bromo-4-chlorophenylacetic acid, this compound should be handled as a substance with the following potential hazards:

Hazard Class	GHS Category	Hazard Statement	Rationale / Causal Link
Skin Corrosion/Irritation	Category 1B / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	The acidic nature and reactive α -bromo group can denature proteins and cause chemical burns or significant irritation upon contact with skin. [5] [6] [7]
Serious Eye Damage/Irritation	Category 1 / 2A	H318: Causes serious eye damage / H319: Causes serious eye irritation	Ocular tissue is extremely sensitive. Direct contact with the solid or dust can lead to severe, potentially irreversible damage. [5] [6] [8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Ingestion can lead to systemic toxicity. [6] [7] [9]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Inhalation of the dust can irritate the mucous membranes and lining of the respiratory tract. [8] [10]

Causality of Hazards: The hazardous nature of this molecule is intrinsically linked to its chemical structure. The carboxylic acid group provides corrosive properties, while the halogen substituents (bromo and chloro) enhance its reactivity, making it a potent irritant and sensitizer. The α -bromo group, in particular, is a known alkylating agent, which contributes to its potential for causing cellular damage.

Exposure Controls: Engineering and Personal Protection

A multi-layered approach, prioritizing engineering controls and supplemented by appropriate Personal Protective Equipment (PPE), is critical to minimize exposure.

2.1. Engineering Controls

The primary objective of engineering controls is to isolate the researcher from the hazard.

- Chemical Fume Hood: All manipulations of **2-(4-Bromo-2-chlorophenyl)acetic acid**, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[11]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[10][12]
- Emergency Equipment: Safety showers and eyewash stations must be readily accessible and tested regularly. Their location should be clearly marked and unobstructed.[5][13]

2.2. Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide adequate protection.

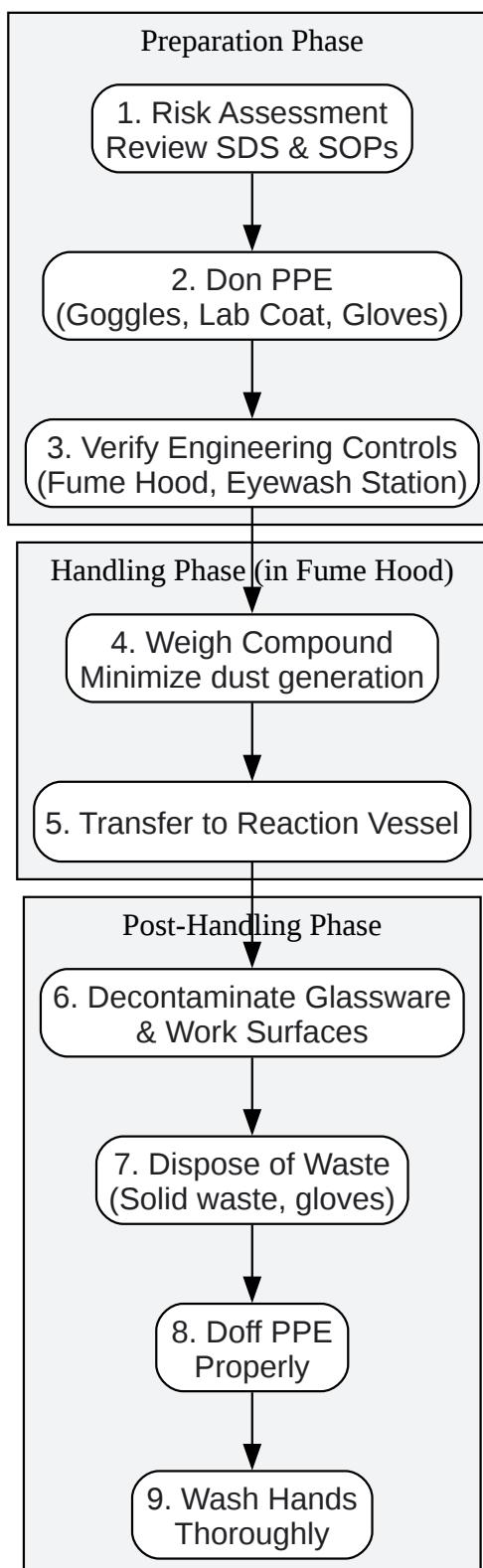
Protection Area	Specification	Rationale and Best Practices
Eye & Face	Safety goggles (ANSI Z87.1 or EN166 compliant). A face shield should be worn over goggles when handling larger quantities or if there is a significant splash risk.	Protects against dust particles and splashes. Standard safety glasses do not provide a sufficient seal.[5][8]
Skin (Hands)	Nitrile or neoprene gloves.	Inspect gloves for tears or holes before each use. Use proper removal techniques to avoid contaminating skin. Dispose of contaminated gloves immediately as hazardous waste.[10]
Skin (Body)	Chemical-resistant lab coat, long pants, and closed-toe shoes.	Provides a barrier against accidental spills. Lab coats should be laundered separately from personal clothing.[12]
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required if engineering controls are insufficient or during a large spill cleanup where dust generation is unavoidable.[5][10]

Protocols for Safe Handling, Storage, and Disposal

Adherence to standardized protocols is essential for reproducible science and personal safety.

3.1. Chemical Handling Workflow

The following diagram outlines the logical flow for safely handling the compound.



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Caption: Standard workflow for handling **2-(4-Bromo-2-chlorophenyl)acetic acid**.

3.2. Storage Requirements

Proper storage is crucial for maintaining chemical integrity and preventing accidents.

- Containers: Store in the original, tightly sealed container to prevent moisture absorption and contamination.[12][14]
- Location: Keep containers in a cool, dry, and well-ventilated area designated for corrosive and toxic solids.[10][11][12] The storage area should be locked and accessible only to authorized personnel.[5]
- Segregation: Store away from incompatible materials, such as strong oxidizing agents, bases, and metals.[12][13] Acids may react with metals to produce flammable hydrogen gas. [12]
- Temperature: While some suppliers recommend room temperature storage[1], others suggest refrigerated conditions (0-8°C)[4]. It is best to follow the recommendation on the supplier's label and safety data sheet.

3.3. Waste Disposal Protocol

Chemical waste must be managed responsibly to protect personnel and the environment.

- Classification: This compound must be disposed of as hazardous chemical waste.[11]
- Containment: Collect waste material (including contaminated gloves, weigh paper, and pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
- Regulations: All waste disposal must adhere to local, state, and federal regulations.[14] Do not dispose of this material down the drain or in regular trash.[14] Contact your institution's Environmental Health & Safety (EHS) department for specific disposal procedures.

Emergency Response Procedures

Rapid and correct response during an emergency can significantly mitigate harm.

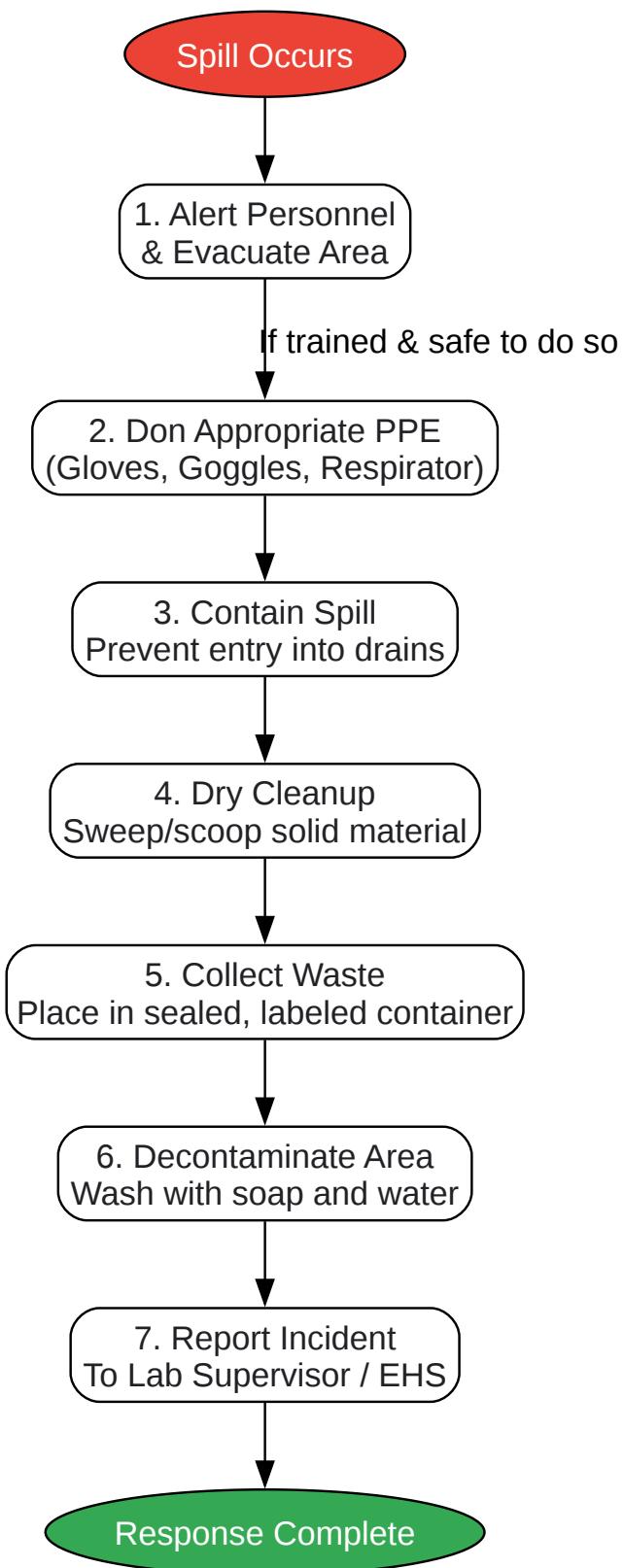
4.1. First Aid Measures

Immediate action is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately hold eyelids apart and flush eyes continuously with a gentle stream of water from an eyewash station for at least 15 minutes.[10] [12] Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes, using a safety shower if necessary.[12] Remove all contaminated clothing while flushing. Wash the skin with soap and water. Seek immediate medical attention.[5][12]
Inhalation	Move the person to fresh air and keep them warm and at rest.[12] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[5] Seek immediate medical attention.[5][12]
Ingestion	Do NOT induce vomiting.[5][12] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. [10] Seek immediate medical attention.[5][12]

4.2. Spill Response

The following workflow should be initiated in the event of a spill.

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Caption: Emergency response workflow for a solid chemical spill.

For any significant spill, evacuate the area and contact your institution's EHS department immediately. Do not attempt to clean up a large spill without proper training and equipment.[15]

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